

Introduction: Understanding the Profile of a Reactive Intermediate

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Compound of Interest

Compound Name: 1,4-Dichloro-2,5-dinitrobenzene

CAS No.: 17488-25-4

Cat. No.: B099474

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1,4-Dichloro-2,5-dinitrobenzene (CAS No. 17488-25-4) is a dichlorinated and dinitrated aromatic compound.^{[1][2][3][4][5][6]} Its molecular structure, featuring two electron-withdrawing nitro groups and two reactive chlorine atoms, makes it a highly valuable intermediate in advanced organic synthesis.^[2] Specifically, the nitro groups significantly lower the electron density of the benzene ring, activating the chlorine atoms for nucleophilic aromatic substitution (S_NAr) reactions.^[2] This reactivity allows for the systematic and controlled displacement of the chlorine atoms by a variety of nucleophiles, a critical process in the synthesis of complex, multi-functional molecules and active pharmaceutical ingredients (APIs).^[2]

However, the same chemical properties that make this compound a useful synthetic building block also impart significant health and environmental hazards. This guide offers a detailed examination of its safety profile, intended for researchers, chemists, and drug development professionals who handle this or structurally similar compounds. It synthesizes available data to provide a comprehensive understanding of the associated risks and the necessary protocols for its safe use, storage, and disposal.

It is critical to note that publicly available safety and toxicological data specifically for **1,4-Dichloro-2,5-dinitrobenzene** (CAS 17488-25-4) is limited. Therefore, this guide supplements the available information with data from closely related and well-studied isomers, such as 1-Chloro-2,4-dinitrobenzene (CAS 97-00-7) and 1,4-Dichloro-2-nitrobenzene (CAS 89-61-2). This approach is taken due to the structural similarities and the likelihood of a comparable hazard

profile. Any data not explicitly linked to CAS 17488-25-4 will be clearly identified to ensure scientific transparency.

PART 1: Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products. While a specific, comprehensive GHS classification for **1,4-Dichloro-2,5-dinitrobenzene** is not consistently available across all databases, a hazard profile can be constructed based on the known risks of its isomers, which are classified as highly toxic and environmentally hazardous.

Based on data for dinitrochlorobenzene and dichloronitrobenzene isomers, the compound is anticipated to be classified as:

- Acutely Toxic (Oral, Dermal, Inhalation): Toxic or fatal if swallowed, in contact with skin, or if inhaled.^{[7][8]}
- Skin Corrosion/Irritation: Causes skin irritation.^{[7][8]}
- Serious Eye Damage/Irritation: Causes serious eye damage or burns.^{[7][8]}
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure.^{[7][8]} Key target organs identified for related compounds include the liver, kidneys, blood, and nervous system.^[7]
- Hazardous to the Aquatic Environment (Acute and Chronic): Very toxic to aquatic life with long-lasting effects.^{[7][8]}

The following diagram illustrates the core hazard communication elements that should be anticipated on a label for this chemical, based on the profiles of its isomers.

Label Elements			
Hazard Statements	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled H318: Causes serious eye damage H373: May cause damage to organs through prolonged or repeated exposure H410: Very toxic to aquatic life with long lasting effects		
<table border="1" style="margin: auto;"> <tr> <td style="width: 50%;">Signal Word</td> <td style="width: 50%;">Danger</td> </tr> </table>		Signal Word	Danger
Signal Word	Danger		
<table border="1" style="margin: auto;"> <tr> <td style="text-align: center;"> <p>Hazard Pictograms</p> <p>Hazardous to the Aquatic Environment</p> <p>Serious Eye Damage</p> <p>Specific Target Organ Toxicity</p> <p>Acute Toxicity (Fatal or Toxic)</p> </td> </tr> </table>		<p>Hazard Pictograms</p> <p>Hazardous to the Aquatic Environment</p> <p>Serious Eye Damage</p> <p>Specific Target Organ Toxicity</p> <p>Acute Toxicity (Fatal or Toxic)</p>	
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GHS Hazard Communication for Dinitrochlorobenzene Isomers

PART 2: Toxicological Profile and Health Effects

The primary routes of occupational exposure to **1,4-Dichloro-2,5-dinitrobenzene** are inhalation of dust particles and dermal contact.[9] Ingestion is a less common but potentially severe route of exposure. The substance is readily absorbed through the skin.[10]

Acute Effects

- Inhalation: Inhaling dust can be toxic and is extremely destructive to the tissues of the mucous membranes and upper respiratory tract.[7]
- Skin Contact: Toxic if absorbed through the skin.[7] Direct contact causes skin burns and irritation.[7]
- Eye Contact: Causes severe eye burns and potentially irreversible damage.[7][8]
- Ingestion: Toxic if swallowed.[7] Symptoms can include a burning sensation, nausea, weakness, dizziness, and labored breathing.[7] A key systemic effect of nitroaromatic compounds is methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, leading to cyanosis (blue lips, fingernails, and skin).[10]

Chronic and Long-Term Effects

- Specific Target Organ Toxicity: Prolonged or repeated exposure may cause damage to organs.[7][8] Studies on analogous compounds have identified the liver, kidneys, blood, and testes as target organs.[7][9] Effects observed in animal studies include increased liver weight, hepatocellular hypertrophy, and testicular damage.[9]
- Carcinogenicity: The International Agency for Research on Cancer (IARC) has classified the related compound 1,4-Dichloro-2-nitrobenzene as "Possibly carcinogenic to humans" (Group 2B) based on sufficient evidence in animal studies.[10] This compound is also listed under California's Proposition 65 as a chemical known to cause cancer.[10] Given the structural similarities, a carcinogenic potential for **1,4-Dichloro-2,5-dinitrobenzene** should be assumed.
- Genotoxicity: Some in-vitro studies on related isomers have shown potential for genotoxicity (damage to genetic material), although results can be inconsistent.[9][10]

PART 3: Emergency Procedures

A rapid and informed response is critical in the event of an exposure or accidental release. All personnel handling this compound must be thoroughly familiar with these protocols.

First-Aid Measures

The immediate priority is to remove the victim from the source of exposure and seek professional medical attention without delay.

Step-by-Step First-Aid Protocols:

- Inhalation:
 - Immediately move the person to fresh air.
 - If breathing is difficult or has stopped, trained personnel should provide artificial respiration.
 - Consult a physician immediately.[7]
- Skin Contact:
 - Immediately begin washing the affected area with soap and plenty of water while removing all contaminated clothing and shoes.
 - Take the victim to a hospital without delay.[7]
 - Contaminated clothing must be washed thoroughly before reuse.[8]
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
 - Remove contact lenses if present and easy to do.
 - Continue rinsing the eyes during transport to the hospital.[7]
 - Immediate medical attention from a physician is required.[7][8]
- Ingestion:
 - DO NOT induce vomiting.

- If the person is conscious, rinse their mouth with water.[7]
- Never give anything by mouth to an unconscious person.[7]
- Immediately call a poison control center or a doctor.[7][8]

Fire and Explosion Hazard Data

While classified as a combustible solid, **1,4-Dichloro-2,5-dinitrobenzene** does not ignite readily. However, finely dispersed dust can form explosive mixtures in the air.[11]

Flammability Parameter	Value
Flash Point	> 110 °C / > 230 °F (Data for isomer)
Autoignition Temperature	485 °C / 905 °F (Data for isomer)
Explosive Limits	Not available. Dust explosion is a risk.

Firefighting Protocol:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[7]
- Specific Hazards: During a fire, irritating and highly toxic gases are generated, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[12] Containers may explode when heated.
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective chemical-resistant gear.[7][13]
- Special Procedures: Prevent fire-extinguishing water from contaminating surface water or the ground water system.[13]

Accidental Release Measures

- Personal Precautions:
 - Evacuate personnel to a safe area.

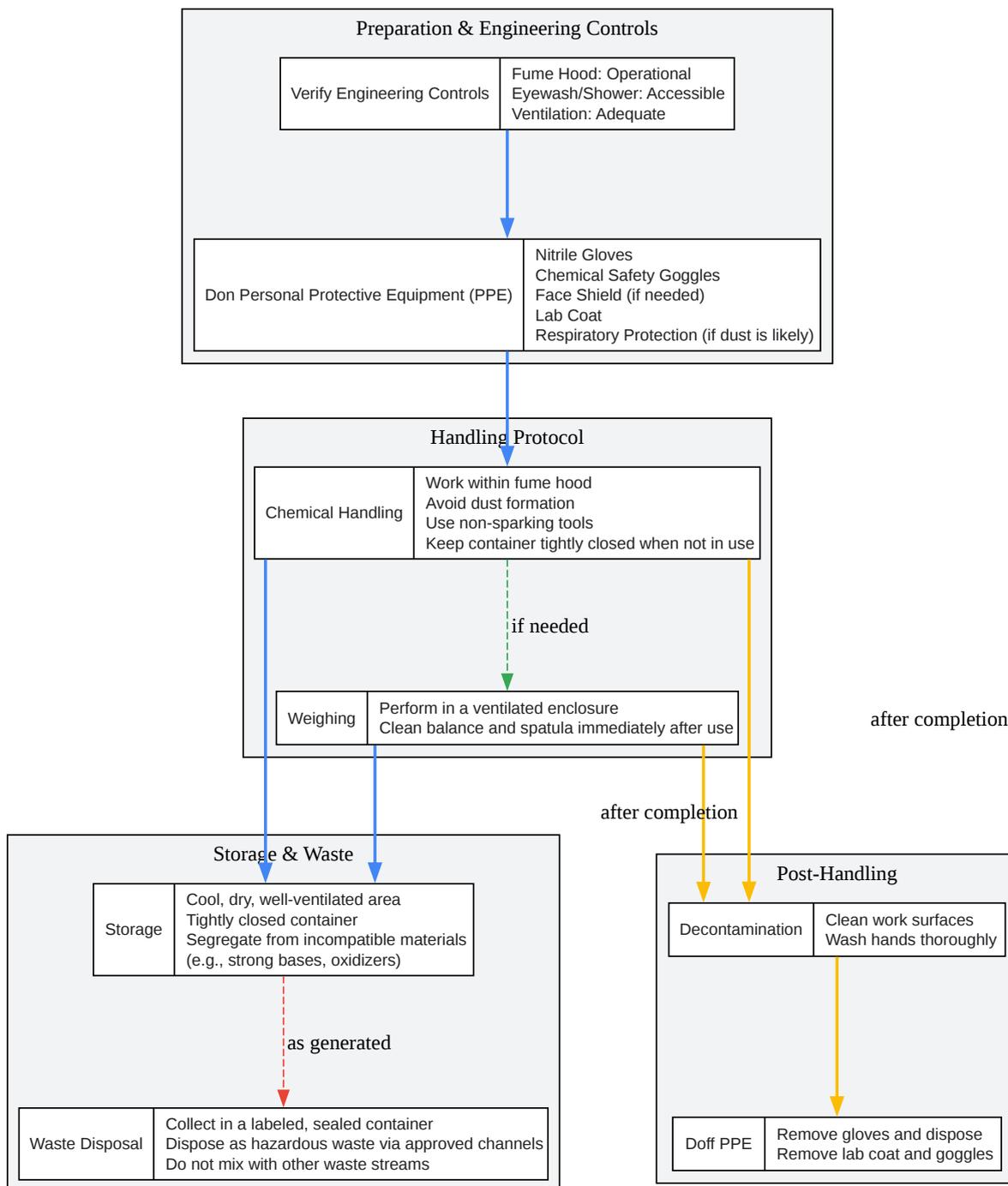
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and respiratory protection.[7]
- Avoid breathing dust and prevent contact with skin and eyes.[7]
- Eliminate all ignition sources.
- Environmental Precautions:
 - Prevent the product from entering drains, sewers, or waterways.[7] Discharge into the environment must be avoided.[7]
- Containment and Cleanup:
 - Carefully sweep up or shovel the spilled material into a suitable, closed, and labeled container for disposal.
 - Avoid creating dust. If appropriate, moisten the material first to prevent dusting.
 - Clean the spill area thoroughly with soap and water.

PART 4: Handling, Storage, and Disposal

Proactive safety measures during routine handling and storage are essential to minimize the risk of exposure.

Safe Handling and Storage Workflow

The following diagram illustrates a logical workflow for the safe handling and storage of **1,4-Dichloro-2,5-dinitrobenzene**.



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Workflow for Safe Handling and Storage

Key Practices:

- Ventilation: Always handle this chemical in a well-ventilated area, preferably inside a chemical fume hood.[7]
- Personal Hygiene: Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[8]
- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][14][15] Keep away from heat, sparks, and open flames.
- Disposal: Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.[7][12][14] This material is considered hazardous waste due to its toxicity.[8]

PART 5: Physical, Chemical, and Reactivity Data

Understanding the physical and chemical properties of **1,4-Dichloro-2,5-dinitrobenzene** is essential for its safe handling and for predicting its behavior under various conditions.

Physical and Chemical Properties

Property	Value	Source
CAS Number	17488-25-4	[1][16]
Molecular Formula	C ₆ H ₂ Cl ₂ N ₂ O ₄	[1][16]
Molecular Weight	237.00 g/mol	[16]
Appearance	Pale yellow crystalline solid (anticipated)	Data for isomers
Odor	Almond-like (Data for isomers)	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Low water solubility (anticipated)	[12][13][15][17]
log Pow	2.87 (Data for 1,4-dichloro-2-nitrobenzene)	

Stability and Reactivity

- **Chemical Stability:** The compound is stable under recommended storage conditions.[8]
- **Conditions to Avoid:** Avoid heat, flames, sparks, dust formation, and exposure to moisture.[8]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, and some metals.[12][14][15] Reaction with hydrazine can be violent.
- **Hazardous Decomposition Products:** Thermal decomposition can produce toxic and corrosive gases, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.[12]

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